

A Comparative Analysis of Polybutadiene and Natural Rubber for Scientific Applications

Author: BenchChem Technical Support Team. Date: December 2025




This guide provides an objective comparison of the properties and performance of **Polybutadiene** Rubber (BR) and Natural Rubber (NR). It is intended for researchers, scientists, and drug development professionals who utilize these elastomers in their work. The comparison is supported by typical experimental data and detailed methodologies for key performance tests.

Structural and Compositional Overview

Polybutadiene and Natural Rubber are both elastomers, but they differ fundamentally in their origin and chemical structure. Natural Rubber is a biopolymer harvested from the latex of the Hevea brasiliensis tree.[1][2] Its primary chemical constituent is cis-1,4-polyisoprene.[3][4] In contrast, **Polybutadiene** is a synthetic rubber produced through the polymerization of its monomer, 1,3-butadiene.[1][2][3] This structural difference, particularly the presence of a methyl group in the isoprene unit of NR, leads to significant variations in their material properties.[3][5]





Chemical Structures of Monomers and Polymers

Click to download full resolution via product page

Caption: Monomer to polymer relationship for NR and BR.

Comparative Performance Data

The distinct properties of **Polybutadiene** and Natural Rubber make them suitable for different applications. Natural Rubber is renowned for its excellent tensile strength and elasticity, while **Polybutadiene** excels in wear resistance and low-temperature performance.[1][2]




Property	Polybutadiene (BR)	Natural Rubber (NR)	ASTM Test Method
Tensile Strength	Lower (Approx. 13.8 MPa)[6]	Excellent / High	ASTM D412
Elongation at Break	~470%	~600%	ASTM D412
Abrasion Resistance	Excellent[1][2]	Moderate[1]	ASTM D5963
Tear Strength	Fair[6]	Good / High[3]	ASTM D624
Resilience	High	Superior	-
Hardness (Shore A)	40 - 80[6]	30 - 90	ASTM D2240
Glass Transition Temp. (Tg)	Very Low (-75°C to -110°C)[6][7][8]	Low (~ -60°C)[9]	DSC / DMA
Low-Temperature Flexibility	Excellent[1][2]	Good	-
Biodegradability	Not Biodegradable[1]	Biodegradable[1]	-

Detailed Experimental Protocols

Accurate comparison of material properties relies on standardized testing procedures. The following sections detail the methodologies for determining the key properties listed above.





General Workflow for Mechanical Property Testing

Click to download full resolution via product page

Caption: Standard workflow for tensile property analysis.

Tensile Properties (Tensile Strength & Elongation at Break)

This test evaluates the force required to break a sample and the extent to which it stretches before breaking.

- Standard: ASTM D412 Standard Test Methods for Vulcanized Rubber and Thermoplastic Elastomers—Tension.[10]
- Apparatus: Universal Testing Machine (Tensile Tester) with appropriate grips and an extensometer.



• Specimen: The most common specimen is a dumbbell-shaped sample (Type C), which is die-cut from a flat sheet of the vulcanized rubber.[11] The thickness of the narrow section is measured precisely at three points.[11]

Procedure:

- The specimen is conditioned at a standard temperature and humidity before testing.[10]
- The specimen is mounted securely in the grips of the testing machine.
- A tensile load is applied at a constant rate of extension, typically 500 ± 50 mm/min, until the specimen ruptures.[11][12]
- The force and elongation are continuously recorded throughout the test.
- Data Interpretation:
 - Tensile Strength: The maximum stress applied to the specimen before it ruptures.
 - Elongation at Break: The percentage increase in the original length of the specimen at the point of rupture.

Abrasion Resistance

This test measures the material's ability to withstand mechanical action such as rubbing, scraping, or erosion.

- Standard: ASTM D5963 Standard Test Method for Rubber Property—Abrasion Resistance (Rotary Drum Abrader).[13]
- Apparatus: A rotary drum abrader, consisting of a revolving cylindrical drum covered with a specified abrasive sheet.[14][15]
- Specimen: A cylindrical rubber test piece.
- Procedure:
 - The initial mass of the specimen is recorded.



- The specimen is mounted in a holder and pressed against the rotating abrasive drum with a specified force (e.g., 10 N).
- The drum rotates for a set distance or number of revolutions.
- The final mass of the specimen is recorded.
- Data Interpretation: Abrasion resistance is typically expressed as Volume Loss in cubic millimeters.[14] A lower volume loss indicates higher abrasion resistance.

Glass Transition Temperature (Tg)

Tg is the temperature at which a polymer transitions from a hard, glassy state to a soft, rubbery state.[16] This is a critical property for determining the low-temperature flexibility of the material.

- Common Methods: Differential Scanning Calorimetry (DSC) and Dynamic Mechanical Analysis (DMA).[17][18]
- DSC Protocol (ASTM D3418):
 - A small, weighed sample of the material is placed in an aluminum pan. An empty, sealed pan is used as a reference.
 - The sample and reference are heated at a controlled rate (e.g., 10°C/min).
 - DSC measures the difference in heat flow required to increase the temperature of the sample and the reference.[18]
 - The glass transition is detected as a step-like change in the heat flow curve.
- DMA Protocol (ISO 6721-11):
 - DMA is a highly sensitive technique for determining Tg.[18][19]
 - A sample is subjected to an oscillatory (sinusoidal) stress.



- The instrument measures the material's stiffness (storage modulus) and energy dissipation (loss modulus) as a function of temperature.
- Tg can be identified as the peak of the loss modulus curve or the tan delta curve,
 representing the point of maximum energy dissipation.[18]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. rubberandseal.com [rubberandseal.com]
- 2. rubberandseal.com [rubberandseal.com]
- 3. homework.study.com [homework.study.com]
- 4. How does polybutadiene differ from natural rubber in properties? In struc.. [askfilo.com]
- 5. homework.study.com [homework.study.com]
- 6. Astlett Rubber Inc.: Synthetic Rubber [astlettrubber.com]
- 7. azom.com [azom.com]
- 8. researchgate.net [researchgate.net]
- 9. politesi.polimi.it [politesi.polimi.it]
- 10. store.astm.org [store.astm.org]
- 11. zwickroell.com [zwickroell.com]
- 12. ASTM D412 Tensile Testing of Elastomers STEP Lab [step-lab.com]
- 13. store.astm.org [store.astm.org]
- 14. coirubber.com [coirubber.com]
- 15. smithers.com [smithers.com]
- 16. dekmake.com [dekmake.com]
- 17. eng.libretexts.org [eng.libretexts.org]



- 18. A Closer Look: Techniques for Obtaining Glass Transition Temperature of Polymeric Materials [intertek.com]
- 19. bath.ac.uk [bath.ac.uk]
- To cite this document: BenchChem. [A Comparative Analysis of Polybutadiene and Natural Rubber for Scientific Applications]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b167195#comparative-study-of-polybutadiene-and-natural-rubber-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com